Application Note: 4-Chloro-N-Phenylbutanamide in Kinase Inhibitor Synthesis

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Compound of Interest

Compound Name:	*4-chloro-N-phenylbutanamide*
CAS No.:	*7578-45-2*
Cat. No.:	*B3038122*

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Executive Summary

In the high-stakes field of kinase inhibitor discovery, **4-chloro-N-phenylbutanamide** represents a high-value "tactical intermediate." Its structure contains two distinct reactive centers: a robust amide backbone that provides hydrogen-bonding capability (crucial for solvent-front interactions) and a terminal alkyl chloride susceptible to nucleophilic attack.

This guide outlines two primary workflows:

- Scaffold Synthesis: Intramolecular cyclization to generate 1-phenylpyrrolidin-2-one cores, a privileged structure in bio-active libraries.
- Linker Installation: Intermolecular alkylation to attach the N-phenylbutyramide moiety to kinase hinge-binding pharmacophores, modulating solubility and target residence time.

Chemical Profile & Handling

- IUPAC Name: **4-chloro-N-phenylbutanamide**

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- CAS Registry Number: 2621-46-7
- Molecular Formula: $C_{10}H_{12}ClNO$
- Key Reactivity:
  - C4-Cl Bond: Primary alkyl chloride; susceptible to S_N2 reactions.
  - Amide Nitrogen: Moderately acidic (pKa ~23 in DMSO); acts as a directing group or H-bond donor.

Safety Protocol:

- Hazard: Alkylating agent. Potentially genotoxic. Handle in a fume hood.
- Stability: Stable at room temperature. Avoid strong bases unless cyclization is desired.

Mechanistic Applications (The "Why")

A. The Lactam Scaffold Strategy

Many kinase inhibitors (e.g., p38 MAP kinase inhibitors) utilize lactam rings to enforce conformation and restrict the rotation of the phenyl group. Cyclizing **4-chloro-N-phenylbutanamide** yields 1-phenylpyrrolidin-2-one, a rigid core that positions the phenyl ring in a specific vector relative to the carbonyl oxygen (a potential H-bond acceptor for the kinase backbone).

B. The Linker Strategy (PROTACs & Solubilizers)

In fragment-based design, a "hinge binder" (e.g., an adenine mimetic) often requires an exit vector towards the solvent front. The 4-chlorobutyryl chain serves as a pre-formed linker. The chloride can be displaced by a secondary amine on the hinge binder, installing a flexible 4-carbon tether terminated by a phenyl capping group. This is particularly relevant for designing PROTACs where linker length and composition are critical for ternary complex formation.

Experimental Protocols

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Protocol A: Synthesis of 1-Phenylpyrrolidin-2-one Scaffold

This protocol utilizes an intramolecular S_N2 reaction to close the lactam ring.

Reagents:

- **4-Chloro-N-phenylbutanamide** (1.0 eq)
- Sodium Hydride (NaH, 60% dispersion in oil) (1.2 eq)
- Tetrahydrofuran (THF), anhydrous
- Alternative Base: Potassium tert-butoxide (KOtBu) in DMF for faster kinetics.

Step-by-Step Methodology:

- Preparation: Charge a flame-dried round-bottom flask with anhydrous THF (0.1 M concentration relative to substrate). Cool to 0°C under nitrogen atmosphere.
- Deprotonation: Carefully add NaH portion-wise. Evolution of H_2 gas will occur. Stir for 30 minutes at 0°C to ensure formation of the amide anion.
    - Mechanistic Insight: The amide nitrogen is deprotonated first. The negative charge is delocalized but sufficiently nucleophilic to attack the terminal carbon.
- Addition: Add **4-chloro-N-phenylbutanamide** (dissolved in minimal THF) dropwise to the base suspension.
- Cyclization: Allow the reaction to warm to room temperature (25°C). Stir for 4–12 hours. Monitor by TLC (EtOAc/Hexane 1:1) or LC-MS. The starting material peak (M+H 198/200) should disappear, replaced by the product peak (M+H 162).
- Quench & Workup: Quench carefully with saturated NH_4Cl solution. Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over $MgSO_4$, and concentrate.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (0-50% EtOAc in Hexanes).

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Validation:

- ^{1}H NMR ($CDCl_3$): Look for the disappearance of the amide N-H singlet (~8-10 ppm) and the shift of the terminal methylene protons. The product shows a characteristic triplet/multiplet pattern for the pyrrolidinone ring protons (approx. 2.1, 2.6, 3.8 ppm).

Protocol B: Linker Installation on Kinase Hinge Binder

This protocol describes attaching the linker to a secondary amine located on a kinase core (e.g., a piperazine-substituted pyrimidine).

Reagents:

- Kinase Core (containing secondary amine) (1.0 eq)
- **4-Chloro-N-phenylbutanamide** (1.1 eq)
- Potassium Carbonate (K_2CO_3) (2.0 eq) or DIPEA (3.0 eq)
- Sodium Iodide (NaI) (0.1 eq, catalyst)
- Acetonitrile (MeCN) or DMF

Step-by-Step Methodology:

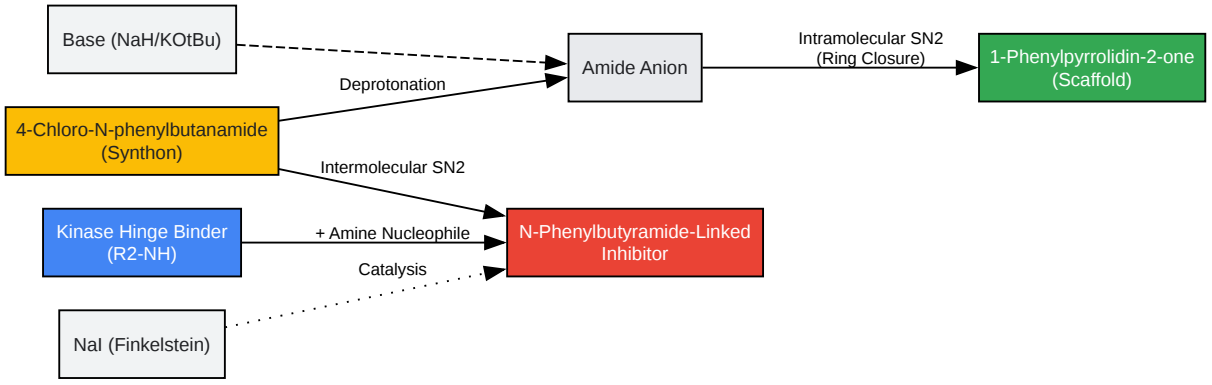
- Setup: Dissolve the Kinase Core in MeCN (0.2 M).
- Activation: Add K_2CO_3 and the catalytic NaI.
  - Expert Tip: NaI generates the in situ alkyl iodide (Finkelstein reaction), which is a superior electrophile (approx. 100x faster reaction rate than chloride).
- Alkylation: Add **4-chloro-N-phenylbutanamide**.
- Reflux: Heat the mixture to 60–80°C. Monitor via LC-MS. Reaction time is typically 6–18 hours.
  - Note: If the reaction is sluggish, switch solvent to DMF and increase temperature to 90°C.

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- Workup: Filter off inorganic salts. Concentrate the filtrate. Partition between DCM and water.
- Purification: Reverse-phase HPLC (Water/Acetonitrile + 0.1% Formic Acid) is recommended to remove unreacted chloride and iodide salts.

Visualizing the Pathways

The following diagram illustrates the divergent pathways for this synthon: Path A (Intramolecular Cyclization) vs. Path B (Intermolecular Linker Attachment).



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Figure 1: Divergent synthetic pathways for **4-chloro-N-phenylbutanamide**. Path A yields a rigid lactam scaffold. Path B yields a flexible linker chain.

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Low Yield (Cyclization)	Moisture in solvent quenching the anion.	Ensure THF is distilled/anhydrous. Use a nitrogen balloon.
Incomplete Reaction (Linker)	Chloride is a poor leaving group.	Add 10-20 mol% Sodium Iodide (NaI) to catalyze via iodide exchange.
Dimerization	Concentration too high during cyclization.	Dilute reaction to <0.05 M to favor intramolecular reaction over intermolecular dimerization.
O-Alkylation vs N-Alkylation	Ambident nucleophile (Amide).	For cyclization, N-alkylation is favored thermodynamically. For linker attachment, ensure the nucleophile (amine) is more reactive than the amide oxygen.

References

- Zhou, L., et al. (2021). "Discovery of novel KRAS–PDEδ inhibitors with potent activity in patient-derived human pancreatic tumor xenograft models." Acta Pharmaceutica Sinica B. (Describes synthesis of **4-chloro-N-phenylbutanamide** intermediates).
- Rewcastle, G. W., et al. (1996). "Tyrosine Kinase Inhibitors.[1][2][3][4] 5. Synthesis and Structure-Activity Relationships for 4-[(Phenylmethyl)amino]- and 4-(Phenylamino)quinazolines."[1] Journal of Medicinal Chemistry. (Foundational SAR on phenylamino-kinase interactions).
- Müller, C. E. (2022). "Prodrug approaches for enhancing the bioavailability of drugs." Molecules. (Contextualizes the use of amide linkers in drug delivery).
- López-Vicente, R., et al. (2020). "Synthesis of N-phenylpyrrolidin-2-one derivatives." Beilstein Journal of Organic Chemistry. (Detailed protocols for pyrrolidinone synthesis).

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Sources

- 1. researchgate.net [researchgate.net]
- 2. chemrxiv.org [chemrxiv.org]
- 3. Discovery of novel 2-phenylamino-4-prolylpyrimidine derivatives as TRK/ALK dual inhibitors with promising antitumor effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Discovery of N-(3-(5-((3-acrylamido-4-(morpholine-4-carbonyl)phenyl)amino)-1-methyl-6-oxo-1,6-dihydropyridin-3-yl)-2-methylphenyl)-4-(tert-butyl)benzamide (CHMFL-BTK-01) as a highly selective irreversible Bruton's tyrosine kinase (BTK) inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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